

safety and handling of 4-iodotetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-iodotetrahydro-2H-pyran**

Cat. No.: **B1306222**

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **4-Iodotetrahydro-2H-Pyran**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Iodotetrahydro-2H-pyran, also known as 4-iodooxane, is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its structure, featuring a tetrahydropyran ring, enhances reactivity, making it a key component in the synthesis of complex organic molecules.^[1] The iodine substituent facilitates various chemical transformations, including nucleophilic substitutions, allowing for the introduction of this functional group into a wide range of substrates.^[1] This guide provides comprehensive information on the safe handling, storage, and disposal of **4-iodotetrahydro-2H-pyran**, along with its physical, chemical, and toxicological properties, and a detailed experimental protocol for its synthesis.

Hazard Identification and Classification

4-Iodotetrahydro-2H-pyran is classified as a hazardous chemical. It is crucial to understand its potential risks to ensure safe handling in a laboratory setting.

GHS Hazard Statements:

- H227: Combustible liquid.^[2]

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][4]

Hazard Note: Irritant.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-iodotetrahydro-2H-pyran** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₉ IO	[1][5][6]
Molecular Weight	212.03 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][5]
CAS Number	25637-18-7	[1][3][5][6]
Density	1.777 g/cm ³	[5]
Boiling Point	79 °C	[5][6]
Flash Point	79.689 °C	[5]
Refractive Index	1.546	[5]
Vapor Pressure	0.313 mmHg at 25 °C	[5]

Toxicological Information

The toxicological effects of **4-iodotetrahydro-2H-pyran** are primarily related to its irritant properties.

- Acute Toxicity: Harmful if swallowed.[2][3]

- Skin Corrosion/Irritation: Causes skin irritation.[2][3]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][3]
- Respiratory Irritation: May cause irritation to the respiratory tract.[2][3]
- Ingestion: Ingestion may cause irritation to mucous membranes.[3]
- Germ Cell Mutagenicity: No data available.[3]
- Carcinogenicity: No specific data is available to indicate that this compound is a carcinogen.[3]

Safety and Handling

Proper handling and storage procedures are essential to minimize the risks associated with **4-iodotetrahydro-2H-pyran**.

Personal Protective Equipment (PPE)

When handling this chemical, the following personal protective equipment should be worn:

- Eye/Face Protection: Tight-sealing safety goggles or a face shield.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is for organic gases and vapors (Type A, Brown).[3]

Safe Handling Practices

- Handle in a well-ventilated place.[7]
- Avoid contact with skin and eyes.[7]
- Wash face, hands, and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[3]

Storage

- Store in a well-ventilated place.[3][7]
- Keep the container tightly closed.[3][7]
- Store locked up.[3][7]
- Recommended storage temperature is between 0-8 °C.[1]
- Store away from incompatible materials.[7]

Stability and Reactivity

- Stability: Stable under normal conditions.[3]
- Conditions to Avoid: Incompatible products, excess heat, and exposure to moist air or water. [3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]
- Hazardous Reactions: None under normal processing.[3]

First-Aid Measures

In case of exposure to **4-iodotetrahydro-2H-pyran**, follow these first-aid procedures:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing.[3]

- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[3] Do NOT induce vomiting.[8]

Experimental Protocol: Synthesis of 4-Iidotetrahydro-2H-Pyran

The following is a general procedure for the synthesis of **4-iodotetrahydro-2H-pyran** from tetrahydro-2H-pyran-4-ol.[6]

Materials and Reagents

- Tetrahydro-2H-pyran-4-ol
- Imidazole
- Triphenylphosphine
- Iodine
- Tetrahydrofuran (THF)
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate
- Round bottom flask
- Stirring apparatus
- Silica gel for column chromatography

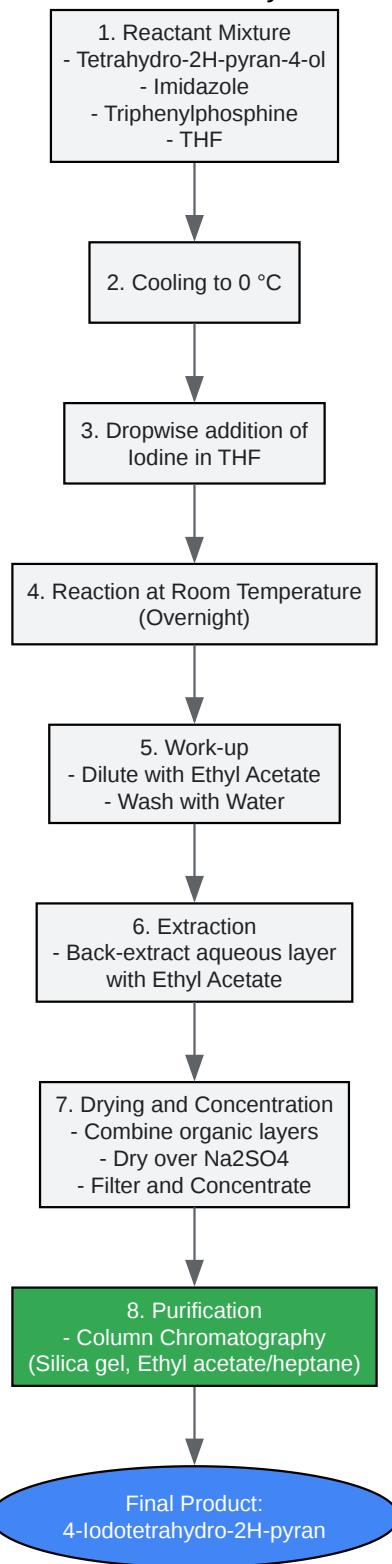
Procedure

- To a round bottom flask, add tetrahydro-2H-pyran-4-ol, imidazole, triphenylphosphine, and tetrahydrofuran.
- Cool the mixture to 0 °C.
- Slowly add a solution of iodine in tetrahydrofuran dropwise with stirring.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring overnight.
- Upon completion of the reaction, dilute the mixture with ethyl acetate and wash with deionized water.
- Back-extract the aqueous layer with ethyl acetate.
- Combine all organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography using a silica gel column with an ethyl acetate/heptane gradient to yield **4-iodotetrahydro-2H-pyran** as a clarified light yellow oil.
[6]

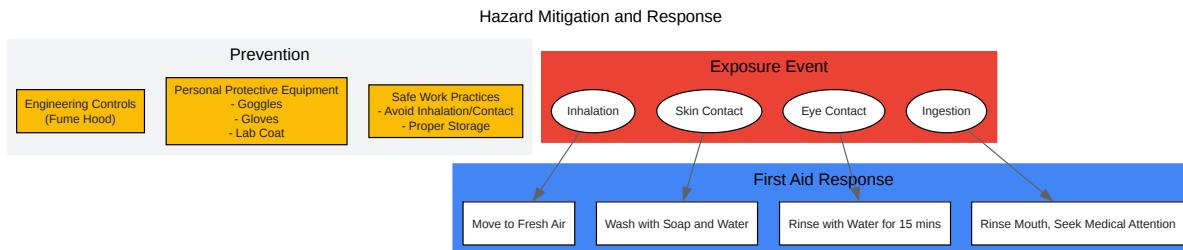
Visualizations

Experimental Workflow for the Synthesis of 4-Iodotetrahydro-2H-Pyran

Synthesis of 4-Iodotetrahydro-2H-Pyran

[Click to download full resolution via product page](#)**Caption: Workflow for the synthesis of 4-iodotetrahydro-2H-pyran.**

Hazard Mitigation and Response Logic



[Click to download full resolution via product page](#)

Caption: Logic for mitigating hazards and responding to exposure events.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3]

Conclusion

4-Iidotetrahydro-2H-pyran is a versatile chemical intermediate with important applications in research and development. Adherence to the safety, handling, and storage guidelines outlined in this document is critical for minimizing risks and ensuring a safe laboratory environment. Researchers should always consult the most up-to-date Safety Data Sheet before working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-iodotetrahydro-2H-pyran | C5H9IO | CID 2795506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. aksci.com [aksci.com]
- 5. 4-IODOTETRAHYDRO-2H-PYRAN CAS 25637-18-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 6. 4-IODOTETRAHYDRO-2H-PYRAN CAS#: 25637-18-7 [m.chemicalbook.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [safety and handling of 4-iodotetrahydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306222#safety-and-handling-of-4-iodotetrahydro-2h-pyran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com